

Proper Disposal of 2-Iodo-5-methoxypyridine: A Procedural Guide

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Compound of Interest

Compound Name: **2-Iodo-5-methoxypyridine**

Cat. No.: **B1310883**

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Researchers, scientists, and drug development professionals handling **2-Iodo-5-methoxypyridine** must adhere to strict disposal protocols to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step instructions for the proper disposal of this compound, in line with established safety guidelines for hazardous chemical waste.

Immediate Safety and Hazard Information

2-Iodo-5-methoxypyridine is classified as acutely toxic if swallowed.[1][2] Therefore, appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times when handling this compound.[3] All handling and preparation for disposal should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]

Quantitative Data Summary

The following table summarizes key hazard and physical information for **2-Iodo-5-methoxypyridine**.

Property	Value	Reference
CAS Number	163129-79-1	[1] [2]
Molecular Formula	C ₆ H ₆ INO	[1] [2]
Molecular Weight	235.02 g/mol	[1] [2]
Physical Form	Solid	[1]
GHS Hazard Classification	Acute Toxicity 4, Oral	[1] [2]
Signal Word	Warning	[1] [2]
Hazard Statement	H302: Harmful if swallowed	[1]
Storage Class Code	11 - Combustible Solids	[1] [2]

Step-by-Step Disposal Procedure

The disposal of **2-Iodo-5-methoxypyridine** must be managed as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[\[1\]](#)

Step 1: Waste Identification and Segregation

- All materials contaminated with **2-Iodo-5-methoxypyridine**, including the pure compound, contaminated lab supplies (e.g., gloves, weigh boats, absorbent paper), and empty containers, must be treated as hazardous waste.
- Solid waste must be kept separate from liquid waste.[\[4\]](#)

Step 2: Container Selection and Labeling

- Select a designated, compatible, and leak-proof container for the solid hazardous waste. The original container is often a suitable choice.[\[5\]](#)[\[6\]](#)
- The container must be clearly labeled with the words "Hazardous Waste".[\[7\]](#)
- The label must also include the full chemical name: "**2-Iodo-5-methoxypyridine**" (avoiding abbreviations), and the approximate quantity of the waste.[\[7\]](#)

Step 3: Waste Accumulation and Storage

- Place the labeled hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[1][5] This area must be at or near the point of generation.
- Keep the waste container securely closed except when adding waste.[3][5][7]
- Store the container in a cool, dry, and well-ventilated location, segregated from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3]

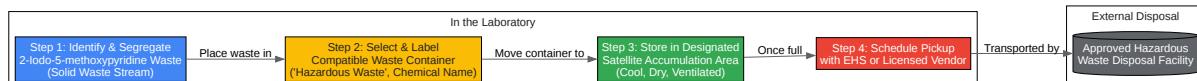
Step 4: Arranging for Disposal

- Once the waste container is full, or if it will no longer be used, contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal vendor to schedule a pickup.[1][7]
- Provide the EHS department with all necessary information about the waste as indicated on the label.

Empty Container Disposal:

- An empty container that held **2-Iodo-5-methoxypyridine** must be triple-rinsed with a suitable solvent.[7]
- The rinsate from this process must be collected and disposed of as liquid hazardous waste. [7]
- After triple-rinsing and allowing it to air dry, the container can be disposed of in the regular trash after defacing the original label.[7]

Disposal Workflow Diagram



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Caption: A workflow diagram illustrating the procedural steps for the safe disposal of **2-iodo-5-methoxypyridine**.

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